Technical Guide: N-(2,3-Dichlorophenyl)piperazine-d8 (DCPP-d8)

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Compound of Interest	
Compound Name:	*N-(2,3-Dichlorophenyl)piperazine-d8*
CAS No.:	*1185116-86-2*
Cat. No.:	*B562441*

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Application in Bioanalytical Quantification and Metabolic Profiling[1]

Executive Summary

This technical guide details the physicochemical properties, analytical applications, and handling protocols for **N-(2,3-Dichlorophenyl)piperazine-d8** (DCPP-d8).[1] As the stable isotope-labeled analog of DCPP—a primary active metabolite of the antipsychotic drug Aripiprazole—this compound serves as the critical Internal Standard (IS) for accurate LC-MS/MS quantification.[1]

By correcting for matrix effects, ionization suppression, and extraction variability, DCPP-d8 ensures the scientific integrity of pharmacokinetic (PK) and therapeutic drug monitoring (TDM) assays.

Part 1: Chemical Identity & Physicochemical Profile[1]

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The precise identification of deuterated standards is paramount for regulatory compliance and assay reproducibility.

Core Identifiers

Property	Specification
Chemical Name	1-(2,3-Dichlorophenyl)piperazine-d8
CAS Number	1185116-86-2 (Free Base) / 1189966-26-0 (HCl Salt)
Synonyms	DCPP-d8; 2,3-DCPP-d8; Aripiprazole Metabolite-d8
Molecular Formula	$C_{10}H_4Cl_2D_8N_2$
Molecular Weight	~239.17 g/mol (Free Base)
Isotopic Purity	≥ 98% atom D
Solubility	Soluble in Methanol, DMSO, Chloroform

Structural Context

DCPP-d8 features a fully deuterated piperazine ring.[1] This isotopic labeling provides a mass shift of +8 Da relative to the unlabeled metabolite (DCPP), allowing for interference-free mass resolution while maintaining identical chromatographic retention behavior.[1]

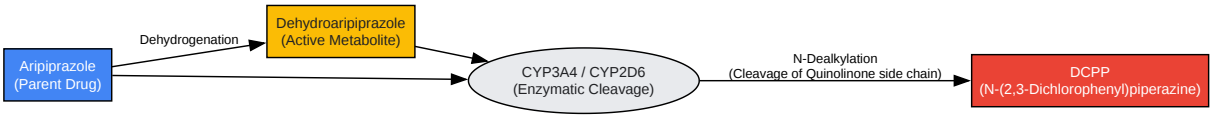
Part 2: Metabolic Context & Mechanism[1]

Understanding the biological origin of DCPP is essential for interpreting assay results.[1] DCPP is formed via the metabolic breakdown of Aripiprazole, primarily mediated by CYP3A4 and CYP2D6 enzymes.

Diagram 1: Aripiprazole Metabolic Pathway

The following diagram illustrates the formation of DCPP from the parent drug, highlighting the cleavage event that necessitates specific monitoring.

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Caption: Metabolic cascade showing the N-dealkylation of Aripiprazole and Dehydroaripiprazole to form DCPP.[1][2]

Part 3: Analytical Application (LC-MS/MS Protocol)

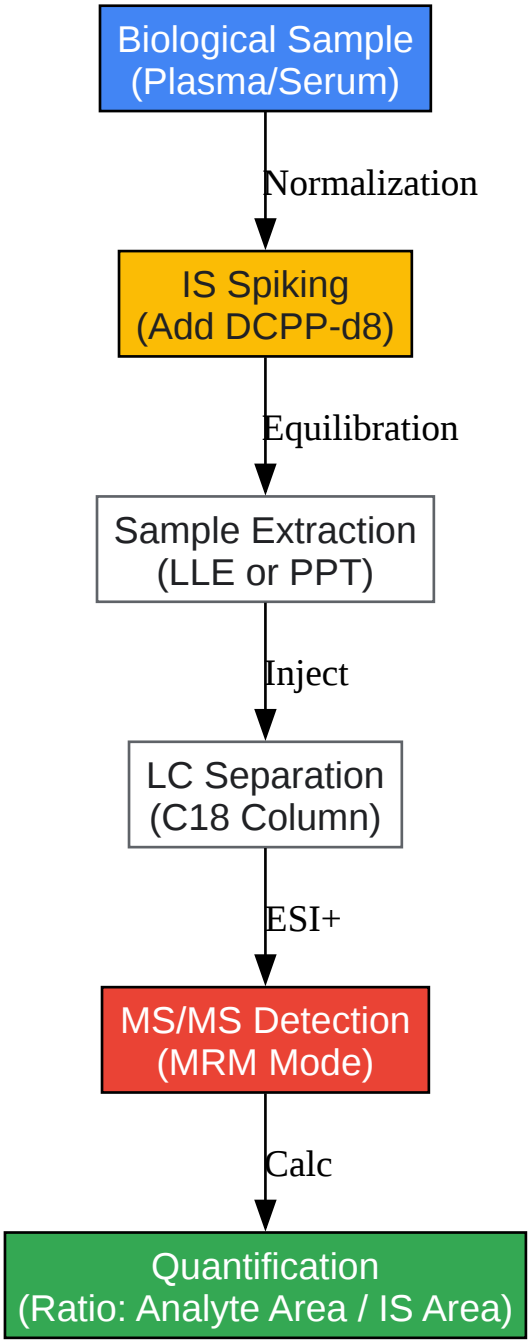
Role of DCPP-d8: In Isotope Dilution Mass Spectrometry (IDMS), DCPP-d8 compensates for signal suppression/enhancement (SSE) caused by phospholipids and other plasma matrix components.[1] Because it co-elutes with the analyte, it experiences the exact same ionization environment.

Experimental Workflow

The following protocol outlines a self-validating system for quantifying DCPP in human plasma.

Diagram 2: Bioanalytical Workflow

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Caption: Step-by-step workflow for IDMS quantification using DCPP-d8.

Detailed Methodology

Step 1: Stock Solution Preparation[1]

- Dissolve DCPP-d8 (1 mg) in Methanol (MeOH) to create a 1 mg/mL primary stock.[1]

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- Store at -20°C. Stability is typically >12 months if protected from light and moisture.[1]

Step 2: Sample Extraction (Liquid-Liquid Extraction Recommended)

LLE is superior to protein precipitation for piperazine derivatives due to cleaner extracts.[1]

- Aliquot 200 µL plasma.
- Add 20 µL DCPP-d8 working solution (e.g., 50 ng/mL).[1]
- Add 50 µL 0.1 M NaOH (Basification ensures the piperazine is in free base form for extraction).
- Extract with 1 mL MTBE (Methyl tert-butyl ether) or Ethyl Acetate.[1]
- Vortex (5 min) and Centrifuge (4000 rpm, 10 min).
- Evaporate supernatant and reconstitute in Mobile Phase.

Step 3: LC-MS/MS Conditions[1][3]

- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax), 2.1 x 50 mm, 3.5 µm.[1]
- Mobile Phase A: 0.1% Formic Acid + 10mM Ammonium Formate in Water.[1][4]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Gradient: 5% B to 95% B over 4 minutes.
- Ionization: Electrospray Positive (ESI+).[1]

Mass Spectrometry Transitions (MRM)

Optimization of collision energy (CE) is required for each instrument.[1]

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Compound	Precursor Ion (Q1)	Product Ion (Q3)	Note
DCPP (Unlabeled)	231.1 m/z	160.1 m/z	Loss of $C_3H_5N_2$ fragment
DCPP-d8 (IS)	239.1 m/z	161.1 m/z	Dichlorophenyl-ND^+ species
Alternative IS Transition	239.1 m/z	168.1 m/z	If piperazine ring fragment is monitored

> *Critical Technical Note: The transition 231→160 involves the cleavage of the piperazine ring. For the d8 analog, the mass shift of the product ion depends on how many deuterium atoms are retained in the charged fragment. The 239→161 transition corresponds to the dichlorophenyl moiety retaining the nitrogen and one deuterium (Dichlorophenyl-ND^+), which is a robust transition for this class of compounds.*

Part 4: Scientific Integrity & Troubleshooting

Cross-Talk & Interference

- Issue: Unlabeled DCPP at high concentrations (e.g., >1000 ng/mL) may show isotopic contribution to the DCPP-d8 channel (M+8 is rare, but M+2/M+4 isotopes of Chlorine exist). [1]
- Solution: Ensure the IS concentration is sufficiently high (e.g., 50 ng/mL) to swamp out any isotopic contribution from the analyte, or monitor the "blank + IS" to confirm no interference from the drug.

Stability

DCPP-d8 is light-sensitive.[1] All extraction steps should be performed under low light or using amber glassware to prevent photo-degradation, which can lead to dechlorination.[1]

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